

Application Notes and Protocols for Swiss Roll Technique in DSS Colon Histology

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Compound of Interest		
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Introduction

Dextran sulfate sodium (DSS)-induced colitis is a widely used mouse model to study the pathogenesis of inflammatory bowel disease (IBD) and to evaluate potential therapeutic agents. Histological analysis of the colon is a critical endpoint in this model to assess the extent of inflammation and tissue damage. The Swiss roll technique offers a significant advantage over traditional cross-sectional analysis by allowing for the examination of the entire colon—from the proximal to the distal end—in a single histological section.[1][2] This comprehensive view is crucial for a more accurate and holistic assessment of colitis severity, as the inflammation induced by DSS can be unevenly distributed along the length of the colon.

These application notes provide a detailed protocol for the preparation of colonic Swiss rolls from mice with DSS-induced colitis, along with guidelines for histological scoring and data presentation.

Experimental ProtocolsProtocol 1: Preparation of Colonic Swiss Roll

This protocol details the steps for harvesting and preparing a mouse colon for histological analysis using the Swiss roll technique.

Materials:



- · Dissection tools (scissors, forceps)
- Phosphate-buffered saline (PBS), ice-cold
- Petri dish
- Syringe (10 mL) with a gavage needle or blunt-ended needle
- Filter paper or paper towel
- Toothpick or wooden applicator stick
- 10% neutral buffered formalin
- Tissue cassette

Procedure:

- Animal Euthanasia and Colon Dissection:
 - Euthanize the mouse using a humane, approved method.
 - Make a midline abdominal incision and carefully expose the abdominal cavity.
 - Identify the colon and carefully dissect it from the cecum to the rectum, freeing it from the surrounding mesentery and adipose tissue.[1]
- Colon Flushing and Opening:
 - Place the excised colon in a petri dish containing ice-cold PBS.
 - Gently flush the luminal contents with ice-cold PBS using a syringe with a gavage needle until the colon is clean.[3]
 - Transfer the cleaned colon to a flat surface, such as filter paper or a paper towel.
 - Carefully cut the colon open longitudinally along the mesenteric line.[1]
- Swiss Roll Preparation:



- Lay the opened colon flat with the luminal side facing upwards.
- Starting from the distal end, carefully and tightly roll the colon around a toothpick or wooden applicator stick.[1] Ensure the roll is compact but not overly stretched.
- Once fully rolled, carefully slide the Swiss roll off the toothpick and into a labeled tissue cassette.[1]
- · Fixation and Processing:
 - Immediately place the tissue cassette containing the Swiss roll into 10% neutral buffered formalin for fixation. Fixation time is typically 24 hours.
 - After fixation, the tissue can be processed for paraffin embedding, sectioning, and staining (e.g., Hematoxylin and Eosin - H&E).

Protocol 2: Histological Scoring of DSS-Induced Colitis

This protocol provides a widely used scoring system to quantify the histological changes observed in the colons of mice with DSS-induced colitis. The scoring should be performed by a trained individual in a blinded manner to avoid bias.

Scoring Parameters:

The total histological score is the sum of the scores for inflammation severity, extent of inflammation, and crypt damage, multiplied by a factor representing the percentage of tissue involvement.[4]

Data Presentation:

Summarize the quantitative histological data in a table for clear comparison between experimental groups.



Group	Animal ID	Inflammat ion Severity (0-3)	Extent of Inflammat ion (0-3)	Crypt Damage (0-4)	% Involvem ent (1-4)	Total Histology Score
Control	1	0	0	0	1	0
Control	2	0	1	0	1	1
DSS- Treated	1	3	3	4	4	40
DSS- Treated	2	2	3	3	3	24
Drug X + DSS	1	1	2	1	2	8
Drug X + DSS	2	1	1	1	2	6

Histological Scoring Criteria



Parameter	Score	Description
Inflammation Severity	0	None
1	Mild	
2	Moderate	
3	Severe	
Extent of Inflammation	0	None
1	Mucosa	_
2	Mucosa and Submucosa	
3	Transmural	
Crypt Damage	0	None
1	Basal 1/3 damaged	
2	Basal 2/3 damaged	_
3	Only surface epithelium intact	_
4	Entire crypt and epithelium lost	
% Involvement	1	1-25%
2	26-50%	
3	51-75%	_
4	76-100%	

Table adapted from Dieleman et al.[4]

A simplified scoring system can also be utilized, focusing on two main categories: inflammation/injury and erosion/ulceration.[1] This can enhance reproducibility, especially in high-throughput studies.

Key Histopathological Features in DSS Colitis



- Neutrophil Infiltration: A hallmark of acute inflammation in DSS colitis is the infiltration of neutrophils into the lamina propria and epithelium, sometimes forming crypt abscesses.[5][6]
- Goblet Cell Depletion: A significant reduction in the number of mucus-producing goblet cells is a common feature of DSS-induced colitis.[7][8]
- Crypt Architecture Distortion: Damage to the epithelial lining leads to irregular, shortened, and branched crypts, and in severe cases, complete loss of crypts.[7][9]

Signaling Pathways in DSS-Induced Colitis

The pathogenesis of DSS-induced colitis involves the activation of several inflammatory signaling pathways. The disruption of the epithelial barrier by DSS allows luminal bacteria and their products to enter the lamina propria, triggering an innate immune response.

TLR4-MyD88-NF-kB Signaling Pathway

Lipopolysaccharide (LPS), a component of Gram-negative bacteria, activates Toll-like receptor 4 (TLR4), leading to the recruitment of the adaptor protein MyD88. This initiates a signaling cascade that culminates in the activation of the transcription factor NF-κB. Activated NF-κB translocates to the nucleus and promotes the transcription of pro-inflammatory cytokines such as TNF-α, IL-6, and IL-1β, driving the inflammatory response in the colon.[10]



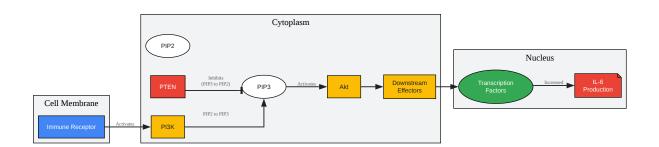
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TLR4-MyD88-NF-kB Signaling Pathway in DSS Colitis.

PI3K/PTEN Signaling Pathway



The PI3K/PTEN signaling pathway is another critical regulator of the immune response in colitis. In dendritic cells, aberrant activation of PI3K signaling (for instance, through the deletion of its negative regulator, PTEN) can lead to increased production of IL-6. This, in turn, can exacerbate T-helper 1 (Th1) cell responses, contributing to the inflammatory cascade in the colon.[11]



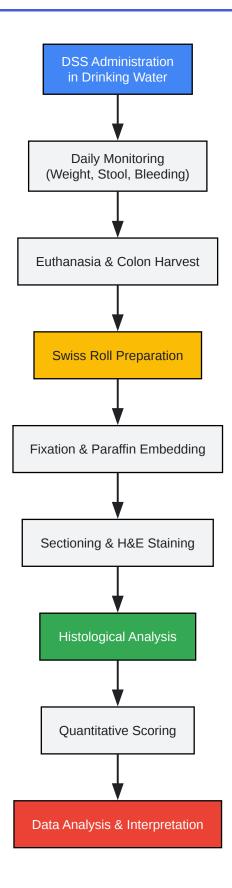
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PI3K/PTEN Signaling in Dendritic Cells during Colitis.

Experimental Workflow

The following diagram illustrates the overall experimental workflow, from the induction of colitis to data analysis.





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Experimental Workflow for DSS Colitis Swiss Roll Histology.



Conclusion

The Swiss roll technique is a powerful tool for the comprehensive histological evaluation of DSS-induced colitis in mice. By providing a view of the entire colon, it allows for a more accurate and reproducible assessment of disease severity and the effects of therapeutic interventions. The standardized protocols and scoring systems presented here provide a framework for researchers to generate robust and comparable data in their preclinical IBD studies.

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